

Application Notes and Protocols for Indium-115 in Geological Neutron Flux Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Indium-115

Cat. No.: B077298

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the principles and methodologies for utilizing **Indium-115** (^{115}In) in the field of geology. Contrary to direct geological dating, the primary application of ^{115}In in this context is for the accurate measurement of thermal and epithermal neutron flux. This technique, known as neutron activation analysis (NAA), is crucial for understanding neutron-induced phenomena in geological environments, particularly in and around uranium ore deposits.

Neutron activation analysis is a highly sensitive nuclear analytical technique used for determining the elemental composition of a wide variety of materials.[1] In geology, it is employed to analyze rocks, minerals, and sediments to understand their formation and composition.[2]

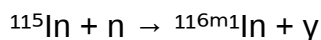
Principle of the Method

The methodology is based on the principle of neutron capture by the stable isotope ^{115}In . With a natural abundance of 95.7%, ^{115}In has a high probability (a large thermal neutron capture cross-section) of absorbing a thermal neutron. This nuclear reaction transmutes ^{115}In into the metastable isomer $^{116\text{m}}\text{In}$, which is radioactive.

The subsequent decay of $^{116\text{m}}\text{In}$ back to a stable state involves the emission of characteristic gamma rays. By measuring the energy and intensity of these gamma rays using a high-resolution detector, the amount of $^{116\text{m}}\text{In}$ produced can be quantified. This, in turn, is directly

proportional to the neutron flux to which the indium was exposed. This method is particularly valuable for on-site analysis in mineral exploration and for grade control in mining operations. [3]

The key nuclear reaction is:



This can be written in shorthand as $^{115}\text{In}(n,\gamma)^{116m1}\text{In}$.

Data Presentation

The following tables summarize the key quantitative data relevant to the application of ^{115}In in neutron flux analysis.

Table 1: Nuclear Properties of **Indium-115** and its Activation Product

Property	Value
Natural Abundance of ^{115}In	95.7%
Thermal Neutron Capture Cross-Section for $^{115}\text{In}(n,\gamma)^{116m1}\text{In}$	~162.6 barns
Half-life of $^{116m1}\text{In}$	~54.29 minutes
Decay Mode of $^{116m1}\text{In}$	Beta Decay (β^-)

Table 2: Prominent Gamma-Ray Emissions from the Decay of $^{116m1}\text{In}$

Energy (keV)	Intensity (%)
416.86	27.68
1097.30	56.21
1293.54	84.40
818.70	11.48
1507.40	9.96
2112.10	15.53

Note: Intensities represent the number of gamma rays of a specific energy emitted per 100 decays of $^{116m1}\text{In}$.

Experimental Protocols

The following protocols provide a detailed methodology for the determination of thermal and epithermal neutron flux using indium foils.

Protocol 1: Preparation and In-Situ Irradiation of Indium Foils in a Geological Setting (e.g., Borehole)

- Foil Preparation:
 - Obtain high-purity (99.9% or higher) indium foils of a known mass and uniform thickness (e.g., 1 mm).[4]
 - For each measurement point, prepare two identical indium foils.
 - One foil will be irradiated bare to measure the total (thermal + epithermal) neutron flux.
 - The second foil will be enclosed in a cadmium (Cd) cover of a specific thickness (e.g., 0.273 mm).[4] Cadmium is a strong absorber of thermal neutrons, so the activation of the cadmium-covered foil will be primarily due to epithermal neutrons.[5]
- In-Situ Placement:

- Securely mount the bare and cadmium-covered foils in a suitable probe for deployment into a borehole or placement within the geological formation of interest.
- Ensure the foils are positioned at the precise depth or location where the neutron flux is to be measured.
- For fast neutron measurements, the indium foils can be encased in paraffin spheres placed within cadmium boxes. The paraffin moderates the high-energy neutrons, which then activate the indium.[6][7]
- Irradiation:
 - Expose the foils to the neutron field for a predetermined period (irradiation time, t_i). A typical irradiation time might be in the range of 1 to 2 hours, depending on the expected neutron flux.[4] A longer activation time may be necessary in low-flux environments.[2]
 - Record the exact start and end times of the irradiation.
- Foil Retrieval and Transport:
 - After irradiation, retrieve the probe containing the foils.
 - Handle the now-radioactive foils with appropriate safety precautions (e.g., using forceps and minimizing exposure time).
 - Transport the foils to the gamma-ray counting system as quickly as possible to minimize decay losses. Record the time elapsed between the end of irradiation and the start of counting (decay time, t_d). A typical decay time might be around 5 minutes to allow for the decay of short-lived interfering isotopes.[4]

Protocol 2: Gamma-Ray Spectroscopy and Data Analysis

- Spectrometer Setup:
 - Use a high-purity germanium (HPGe) detector for gamma-ray spectroscopy, as it offers excellent energy resolution for identifying and quantifying the characteristic gamma peaks of ^{116m}In . [2] NaI(Tl) detectors can also be used but have lower resolution. [4]

- Calibrate the HPGe detector for energy and efficiency using standard radioactive sources.
- Counting:
 - Place the activated bare indium foil at a reproducible position relative to the HPGe detector.
 - Acquire a gamma-ray spectrum for a predetermined counting time (t_c), typically 1 hour or more.[4]
 - Record the start and end times of the count.
 - Repeat the counting procedure for the cadmium-covered foil.
- Data Analysis:
 - Analyze the gamma-ray spectra to identify the characteristic photopeaks of ^{116m}In (e.g., 417 keV, 1097 keV, and 1293 keV).[2]
 - Determine the net peak area (total counts minus background) for one or more of these prominent peaks.
 - The activity (A) of ^{116m}In at the end of irradiation can be calculated using the following equation:

$$A = C / (\epsilon * I_\gamma * (1 - e^{(-\lambda t_c)}) * e^{(-\lambda t_d)})$$

where:

- C is the net peak count rate (counts per second)
- ϵ is the detector efficiency at the gamma-ray energy
- I_γ is the intensity of the chosen gamma ray
- λ is the decay constant of ^{116m}In ($\ln(2) / T_{1/2}$)
- t_c is the counting time

- t_d is the decay time

- Neutron Flux Calculation:

- The saturated activity (A_{sat}) is the theoretical activity if the foil were irradiated for an infinite time. It is calculated as:

$$A_{sat} = A / (1 - e^{(-\lambda t_i)})$$

where t_i is the irradiation time.

- The reaction rate per target atom (R) is given by:

$$R = A_{sat} / N$$

where N is the number of ^{115}In atoms in the foil.

- The neutron flux (Φ) is then calculated as:

$$\Phi = R / \sigma$$

where σ is the average neutron capture cross-section over the neutron energy spectrum.

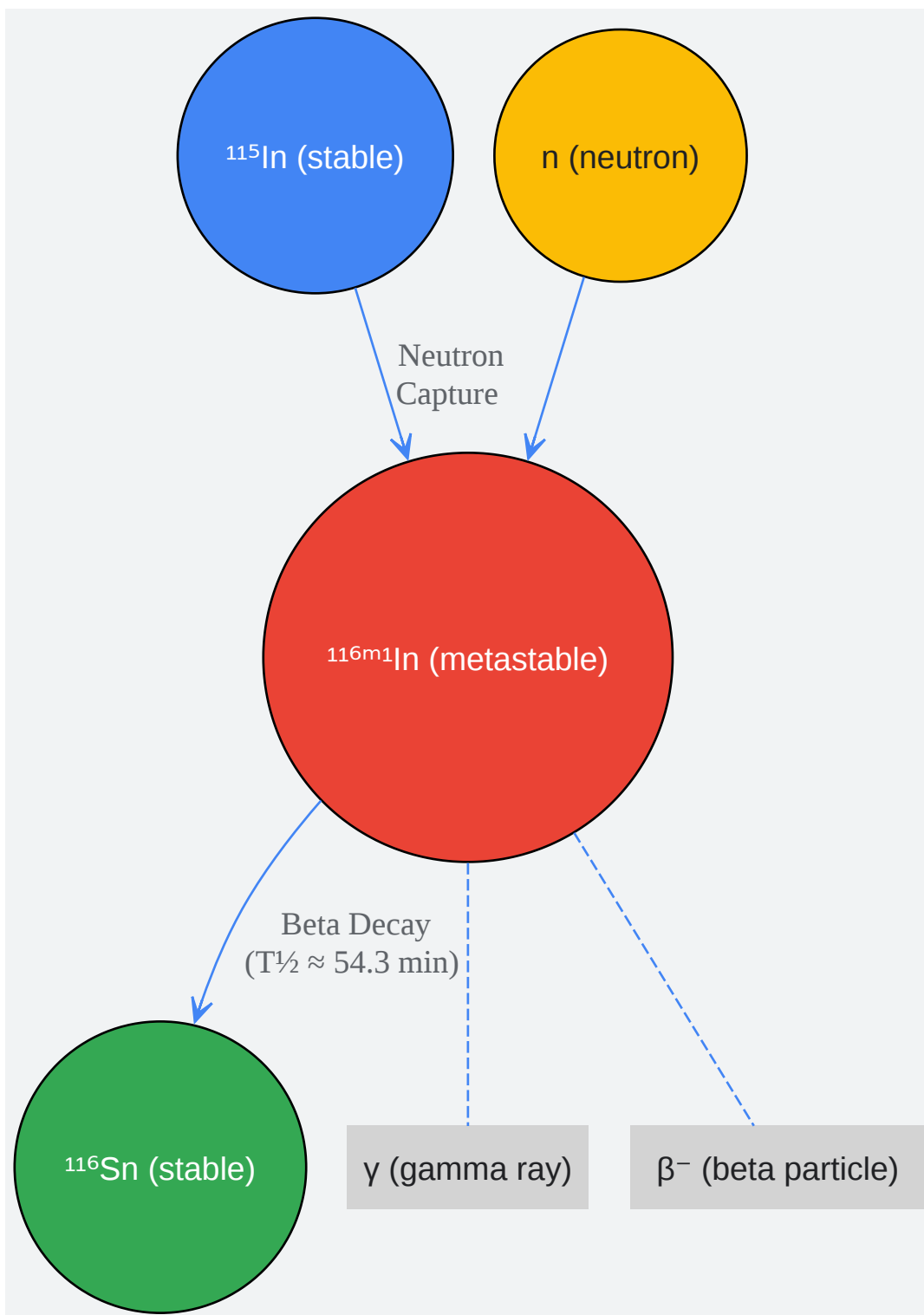
- Cadmium Difference Method:

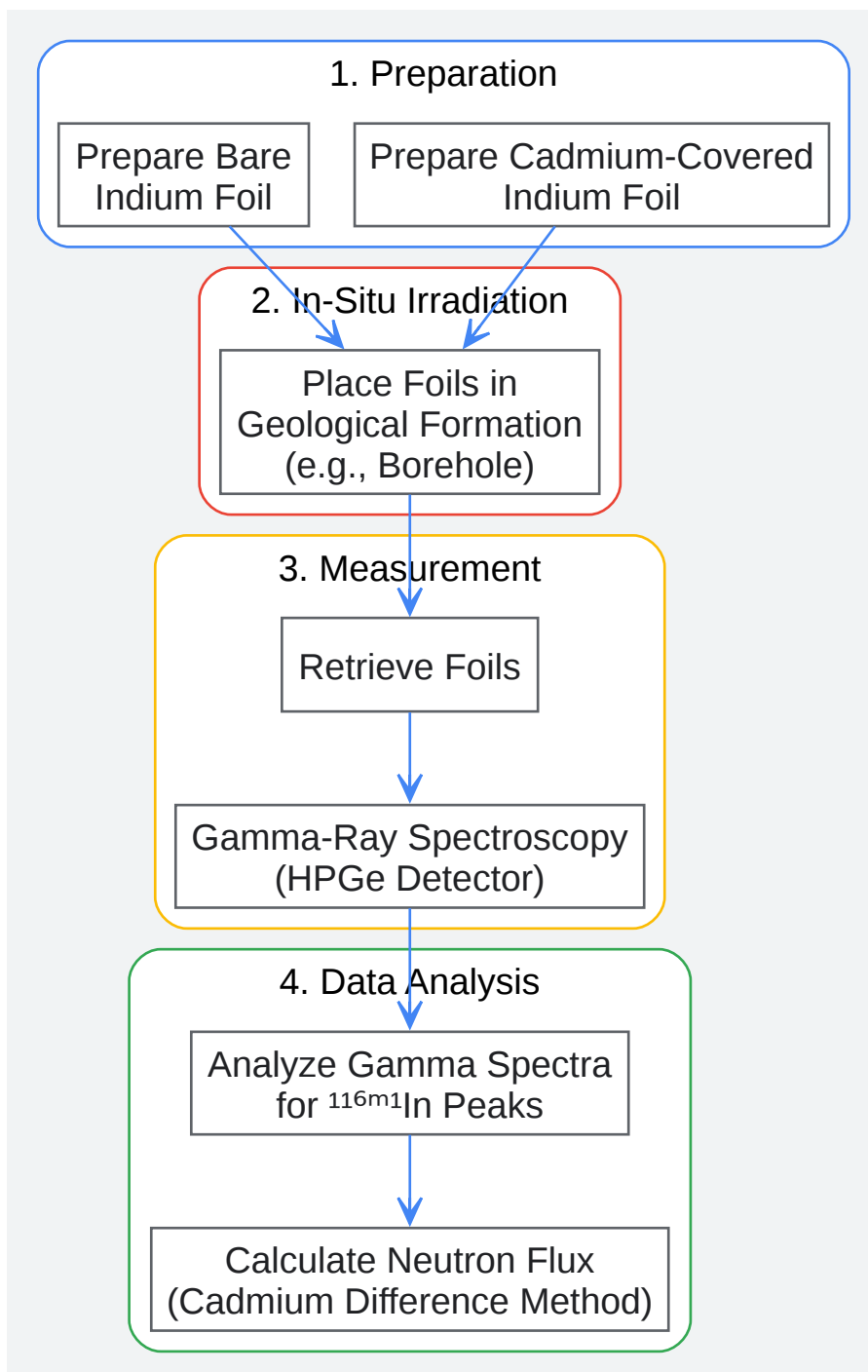
- The neutron flux calculated from the bare foil (Φ_{total}) represents the sum of thermal and epithermal contributions.
- The neutron flux calculated from the cadmium-covered foil (Φ_{epi}) represents the epithermal contribution.
- The thermal neutron flux (Φ_{th}) is determined by the difference:

$$\Phi_{th} = \Phi_{total} - \Phi_{epi}$$

- Correction Factors: In geological matrices, correction factors for neutron self-shielding within the foil and flux depression in the surrounding medium may be necessary for high-accuracy measurements. These factors depend on the foil thickness and the composition of the surrounding rock.[8][9]

Mandatory Visualization





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [iaea.org](https://www.iaea.org) [[iaea.org](https://www.iaea.org)]
- 2. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- 3. Information archivée dans le Web | Information Archived on the Web [publications.gc.ca]
- 4. journals.indexcopernicus.com [journals.indexcopernicus.com]
- 5. [actlabs.com](https://www.actlabs.com) [[actlabs.com](https://www.actlabs.com)]
- 6. Fast-Neutron Surveys Using Indium-Foil Activation - UNT Digital Library [digital.library.unt.edu]
- 7. Fast-Neutron Surveys Using Indium-Foil Activation (Technical Report) | OSTI.GOV [[osti.gov](https://www.osti.gov)]
- 8. Correction Factor Analysis Of Foil Activation And The Effect Of Neglecting The Correction On Neutron Flux And Spectrum Measurement [inis.iaea.org]
- 9. THERMAL NEUTRON FLUX PERTURBATION DUE TO INDIUM FOILS IN WATER (Journal Article) | OSTI.GOV [[osti.gov](https://www.osti.gov)]
- To cite this document: BenchChem. [Application Notes and Protocols for Indium-115 in Geological Neutron Flux Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077298#application-of-indium-115-in-geological-dating>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com